

# Proper Disposal Procedures for TI17 (Ti-5Al-2Sn-2Zr-4Mo-4Cr) Alloy

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For Immediate Reference: Essential Safety and Disposal Information for Researchers and Drug Development Professionals

The proper handling and disposal of **TI17**, a high-strength titanium alloy (Ti-5Al-2Sn-2Zr-4Mo-4Cr), is critical for laboratory safety and environmental compliance. While solid forms of **TI17** are generally considered non-hazardous, the fine powders, dust, and shavings generated during research and development activities present significant safety risks and require specific disposal protocols. This document provides detailed, step-by-step guidance for the safe management of **TI17** waste streams.

## **Quantitative Data for TI17 Waste Management**

The following table summarizes key quantitative data for the safe handling and disposal of **TI17** alloy waste, particularly in fine particulate form. This information is essential for risk assessment and ensuring regulatory compliance.



| Parameter  | Value / Classification                                    | Regulatory Body /<br>Standard |
|--|---|-------------------------------|
| EPA Hazardous Waste Code   | Potentially D001 (Ignitability) for fine powders and dust | EPA / RCRA                    |
| Minimum Ignition Energy (MIE)                                    | 3-30 mJ   | N/A                           |
| Minimum Ignition Temperature (MIT)                               | 300-700°C   | N/A                           |
| OSHA Permissible Exposure<br>Limit (PEL) for Titanium<br>Dioxide | 15 mg/m³ (Total Dust)                                     | OSHA                          |
| Passivation Solution (Nitric Acid)                               | 20-50% by volume  | ASTM A967                     |
| Passivation Immersion Time                                       | 20-30 minutes   | ASTM A967                     |
| Passivation Temperature  | Room Temperature to 60°C                                  | ASTM A967                     |

# **Experimental Protocols for Safe Disposal**

Adherence to the following experimental protocols is mandatory for the safe disposal of **TI17** alloy waste products. These procedures are designed to mitigate risks associated with the various forms of **TI17** waste generated in a laboratory setting.

## Protocol 1: Segregation and Collection of TI17 Waste

- Solid Waste (Non-hazardous):
  - Segregate solid pieces of TI17 (e.g., failed test articles, larger machining scraps) from other laboratory waste.
  - Place in a clearly labeled, durable container designated for "Non-hazardous TI17 Solid Waste for Recycling."
- Fine Powders, Dust, and Shavings (Potentially Hazardous):



- All operations that generate fine particulates (e.g., grinding, sawing, milling) must be conducted in a well-ventilated area, preferably within a fume hood or an enclosure with a dedicated dust collection system.
- Use spark-resistant tools for handling and collection.
- Collect fine powders, dust, and shavings in a separate, clearly labeled, sealed container.
  The label must read: "Hazardous Waste: Ignitable Titanium Alloy Powder (TI17)."
- Ground all collection equipment and containers to prevent the buildup of static electricity.

#### **Protocol 2: Passivation of Fine Particulate Waste**

To reduce the reactivity of fine **TI17** waste, a passivation step is recommended. This process creates a protective oxide layer on the surface of the particles.

- · Preparation of Passivation Solution:
  - In a designated chemical fume hood, prepare a passivation solution of 20-50% nitric acid in deionized water. Always add acid to water.
- Immersion:
  - Carefully and slowly add the collected TI17 fines to the nitric acid solution. Avoid rapid addition, which can cause excessive foaming and heat generation.
  - Gently agitate the mixture to ensure all particles are wetted.
  - Allow the material to remain in the solution for 20-30 minutes at room temperature.
- Rinsing and Drying:
  - Decant the nitric acid solution into a designated hazardous waste container for acids.
  - Thoroughly rinse the passivated TI17 fines with deionized water until the rinse water is neutral (pH 7).



 Carefully dry the passivated powder in a vacuum oven at a low temperature (not to exceed 100°C).

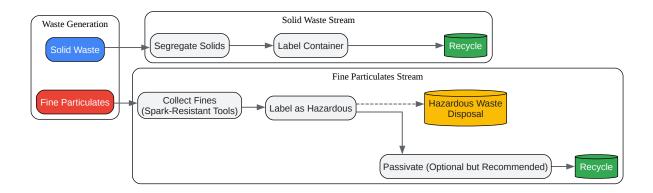
### **Protocol 3: Final Disposal**

- Recycling (Preferred Method):
  - Due to the high value of titanium alloys, recycling is the preferred disposal method for all forms of TI17 waste.
  - Contact a certified metals recycling vendor that specializes in titanium alloys.
  - Provide the vendor with a full description of the waste material, including its form (solid, powder) and whether it has been passivated.
- Landfill Disposal (for non-recyclable waste):
  - If recycling is not feasible, the waste must be characterized to determine if it meets the criteria for hazardous waste.
  - For fine powders and dust, a Toxicity Characteristic Leaching Procedure (TCLP) test may be required to determine if it is a characteristic hazardous waste.
  - If the waste is determined to be hazardous, it must be disposed of at a licensed hazardous waste disposal facility, following all local, state, and federal regulations.

#### **Mandatory Visualizations**

The following diagrams illustrate the key workflows for the proper disposal of **TI17** alloy waste.

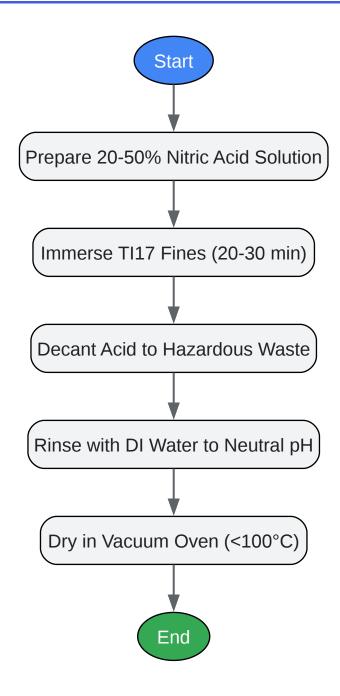




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Caption: Workflow for the segregation and disposal of solid and fine particulate **TI17** waste.





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Caption: Step-by-step process for the passivation of fine **TI17** particulate waste.

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